

# Personal protective equipment for handling (rac)-ONO-2050297

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## Compound of Interest

Compound Name: (rac)-ONO-2050297

Cat. No.: B15571759

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## Essential Safety and Handling Guide for (rac)-ONO-2050297

For Researchers, Scientists, and Drug Development Professionals

This document provides immediate, essential safety and logistical information for handling **(rac)-ONO-2050297**, also identified as rac 2-Oleoyl-3-chloropropanediol (CAS Number: 915297-48-2). The following procedural guidance is designed to ensure the safe handling, use, and disposal of this compound in a laboratory setting.

## Compound Identification and Hazard Assessment

While **(rac)-ONO-2050297** is not classified as a hazardous substance according to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS), adherence to prudent laboratory safety practices is essential.<sup>[1]</sup> The compound is intended for scientific research and development purposes only and is not for human or animal use.<sup>[1]</sup>

Physical and Chemical Properties

Property	Value
Chemical Name	rac 2-Oleoyl-3-chloropropanediol, 95%
Synonyms	(9Z)-9-Octadecenoic Acid 2-Chloro-1-(hydroxymethyl)ethyl Ester
CAS Number	915297-48-2
Molecular Formula	C <sub>21</sub> H <sub>39</sub> ClO <sub>3</sub>
Molecular Weight	374.99 g/mol

## GHS Hazard Identification

Hazard Classification	Statement
GHS Hazard Statements	None
Signal Word	None
Unclassified Hazards	No data available

Data sourced from the Safety Data Sheet by Toronto Research Chemicals.[\[1\]](#)

## Personal Protective Equipment (PPE)

A comprehensive PPE strategy is crucial to minimize exposure and ensure personal safety. The following table outlines the recommended PPE for handling **(rac)-ONO-2050297**.

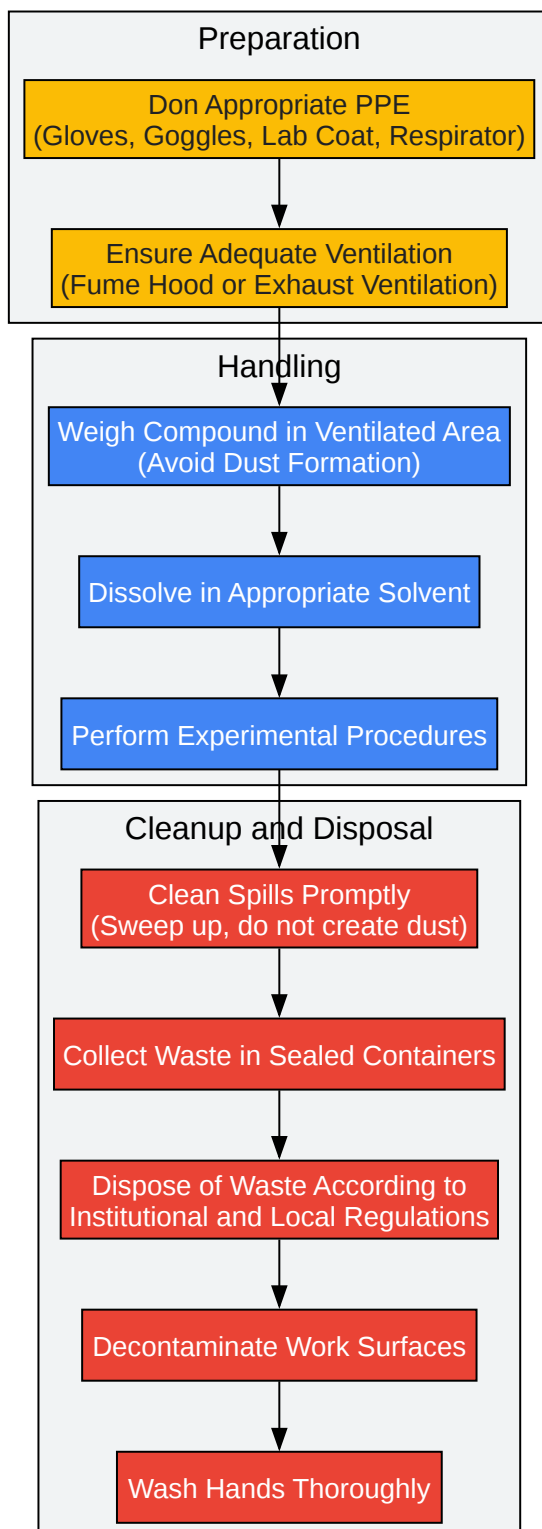
Body Part	Protection	Specification
Respiratory	Particulate Respirator	NIOSH-approved N100 or CEN-approved FFP3. To be used as a backup to local exhaust ventilation. A full-face supplied air respirator is required if it is the sole means of protection. <sup>[1]</sup>
Hands	Protective Gloves	Follow standard laboratory practice for glove selection and use.
Eyes	Safety Glasses/Goggles	Wear appropriate eye protection to prevent contact. <sup>[1]</sup>
Body	Lab Coat	Wear a standard lab coat to protect clothing.

## Operational and Disposal Plans

Adherence to the following step-by-step protocols for handling, storage, and disposal is mandatory for maintaining a safe laboratory environment.

## Experimental Workflow and Handling Protocol

## Handling Workflow for (rac)-ONO-2050297

[Click to download full resolution via product page](#)Caption: Procedural workflow for the safe handling of **(rac)-ONO-2050297**.

#### Handling Precautions:

- Always work in a well-ventilated area, preferably with local exhaust ventilation or in a fume hood, to avoid the formation and inhalation of dust and aerosols.[\[1\]](#)
- Avoid direct contact with skin and eyes.[\[1\]](#)
- Prevent the formation of dust when handling the solid compound.[\[1\]](#)

#### Storage:

- Keep the container tightly closed.[\[1\]](#)
- Store in a dry and well-ventilated place.[\[1\]](#)

## First Aid Measures

Exposure Route	First Aid Protocol
Inhalation	Move the person to fresh air. If breathing has stopped, provide artificial respiration and consult a physician. <a href="#">[1]</a>
Skin Contact	Wash the affected area with soap and water. If symptoms of exposure occur, consult a physician. <a href="#">[1]</a>
Eye Contact	Immediately rinse the eyes with plenty of water for at least 15 minutes and consult a physician. <a href="#">[1]</a>
Ingestion	Rinse the mouth with water. Do not induce vomiting unless directed by a physician or Poison Control Center. Seek medical attention. Never give anything by mouth to an unconscious person. <a href="#">[1]</a>

## Spill and Disposal Procedures

#### Accidental Release Measures:

- Evacuate personnel to safe areas.[1]
- Wear appropriate personal protective equipment, including respiratory protection.[1]
- Avoid breathing dust.[1]
- Prevent further leakage or spillage if it is safe to do so.[1]
- Do not allow the product to enter drains.[1]
- Pick up and arrange for disposal without creating dust. Sweep up and shovel the material.[1]
- Keep the spilled material in suitable, closed containers for disposal.[1]

#### Waste Disposal:

- Dispose of waste material in accordance with all applicable federal, state, and local environmental regulations.
- Consult with your institution's environmental health and safety office for specific disposal guidelines.

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## References

- 1. hoelzel-biotech.com [hoelzel-biotech.com]
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